

Personal protective equipment for handling 5-bromopentanal

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Compound of Interest

Compound Name: 5-bromopentanal

Cat. No.: B1354046

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Essential Safety and Handling Guide for 5-Bromopentanal

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling reactive chemical compounds like **5-bromopentanal**. This guide provides immediate, essential safety protocols, operational procedures, and disposal plans to foster a secure and efficient research environment.

Chemical Identifier and Hazard Information

Property	Value
Chemical Name	5-Bromopentanal
Molecular Formula	C ₅ H ₉ BrO ^{[1][2]}
CAS Number	1191-30-6 ^{[1][2][3]}
Molecular Weight	165.03 g/mol ^{[1][2]}
GHS Hazard Statements	H227 (Combustible liquid), H302 (Harmful if swallowed), H312 (Harmful in contact with skin), H315 (Causes skin irritation), H318 (Causes serious eye damage), H332 (Harmful if inhaled), H335 (May cause respiratory irritation) ^[1]

Personal Protective Equipment (PPE)

A multi-layered approach to personal protective equipment is critical to mitigate the risks associated with **5-bromopentanal**.

PPE Category	Recommended Specification	Rationale
Hand Protection	Butyl rubber gloves. [4] [5]	Provides robust protection against aldehydes and halogenated hydrocarbons. Nitrile gloves may offer limited, short-term splash protection but are not recommended for prolonged contact. [6] [7] [8]
Eye Protection	Chemical safety goggles with a face shield.	Protects against splashes and vapors that can cause serious eye damage.
Body Protection	Flame-resistant lab coat worn over long-sleeved clothing and long pants. A chemically resistant apron is also recommended.	Minimizes skin contact and protects from potential splashes of the combustible liquid.
Respiratory Protection	A NIOSH-approved air-purifying respirator with organic vapor/formaldehyde cartridges. [9] [10] [11] [12] [13]	Essential for preventing inhalation of harmful vapors, especially when working outside of a certified chemical fume hood or during spill cleanup.

Operational Plan: Handling and Storage

Adherence to a strict operational protocol is necessary for the safe handling and storage of **5-bromopentanal**.

Engineering Controls:

- Ventilation: All handling of **5-bromopentanal** must be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Emergency Equipment: An eyewash station and safety shower must be readily accessible in the immediate work area.

Storage:

- Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.
- Keep containers tightly closed and store under an inert atmosphere (e.g., nitrogen or argon) to prevent oxidation.^[14]
- It is recommended to store at refrigerated temperatures (2-8°C).^[14]
- Store separately from incompatible materials such as strong oxidizing agents and strong bases.

Experimental Protocol: Standard Handling Procedure

This protocol outlines the essential steps for safely handling **5-bromopentanal** in a laboratory setting.

- Preparation:
 - Ensure the chemical fume hood is operational and the sash is at the appropriate height.
 - Don all required PPE as specified in the table above.
 - Prepare all necessary equipment and reagents before handling the chemical.
 - Have a spill kit readily available.
- Handling:
 - Conduct all transfers and manipulations of **5-bromopentanal** within the fume hood.
 - Use appropriate tools (e.g., spatulas, pipettes) to avoid direct contact.

- Keep the container sealed when not in use.
- Post-Handling:
 - Decontaminate all surfaces and equipment that may have come into contact with **5-bromopentanal**.
 - Remove PPE in the correct order to avoid cross-contamination.
 - Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan

Proper disposal of **5-bromopentanal** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

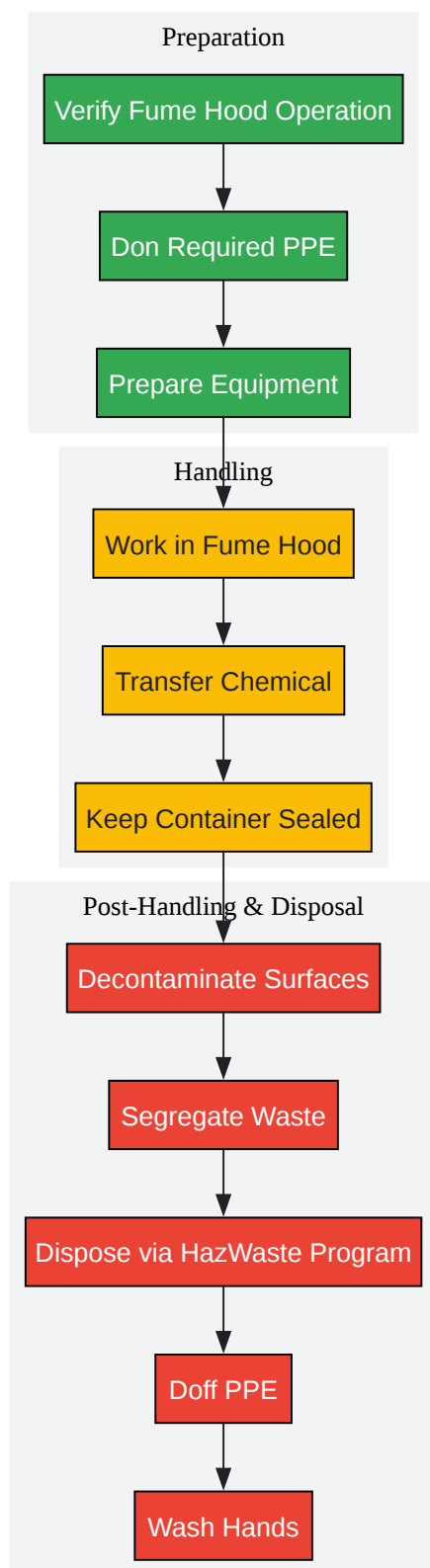
Waste Segregation:

- Liquid Waste: Collect all liquid waste containing **5-bromopentanal** in a designated, labeled, and sealed container for halogenated organic waste.
- Solid Waste: Any contaminated solid waste (e.g., gloves, absorbent pads, pipette tips) should be collected in a separate, sealed container labeled as hazardous solid waste.

Disposal Procedure:

- Do not dispose of **5-bromopentanal** down the drain.
- All waste must be disposed of through your institution's hazardous waste management program.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

Visual Workflow for Handling 5-Bromopentanal



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Figure 1. A flowchart outlining the key procedural steps for safely handling **5-bromopentanal**.

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References

- 1. 5-Bromopentanal | C₅H₉BrO | CID 10241132 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 5-bromopentanal | 1191-30-6 | Buy Now [molport.com]
- 3. 5-bromo-Pentanal | 1191-30-6 [chemicalbook.com]
- 4. envirosafetyproducts.com [envirosafetyproducts.com]
- 5. safety.fsu.edu [safety.fsu.edu]
- 6. Nitrile Glove Chemical Resistance Guide | S&G Gloves [sgnitrilegloves.com]
- 7. ehrls.upenn.edu [ehrls.upenn.edu]
- 8. gloves.com [gloves.com]
- 9. americanindustrialsafety.com [americanindustrialsafety.com]
- 10. Formaldehyde & organic vapors cartridge for half and full-face pieces. | Sylprotec.com [sylprotec.com]
- 11. aramsco.com [aramsco.com]
- 12. 3M™ Cartridge/Filter Formaldehyde/Organic Vapor/P100 Replacement [jjkeller.com]
- 13. Formaldehyde****/Organic Vapor Cartridge | Olsen Safety [olsensafety.com]
- 14. researchgate.net [researchgate.net]
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